

Application Notes and Protocols for VAN GEL® B in Emulsion Formulations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: VAN GEL B

CAS No.: 12199-37-0

Cat. No.: B1172063

[Get Quote](#)

Topic: VAN GEL® B Concentration for Achieving Desired Viscosity in Emulsions

Audience: Researchers, scientists, and drug development professionals.

Introduction

VAN GEL® B, a highly purified magnesium aluminum silicate, is a versatile excipient widely used in the pharmaceutical and cosmetic industries as a rheology modifier, emulsion stabilizer, and suspending agent.[1][2] Its ability to form a stable colloidal structure in water makes it particularly effective in stabilizing oil-in-water (o/w) emulsions, preventing coalescence and creaming of the dispersed oil droplets.[3][4] This document provides detailed application notes on the use of VAN GEL® B to achieve desired viscosity in emulsion formulations, along with experimental protocols for preparation and evaluation.

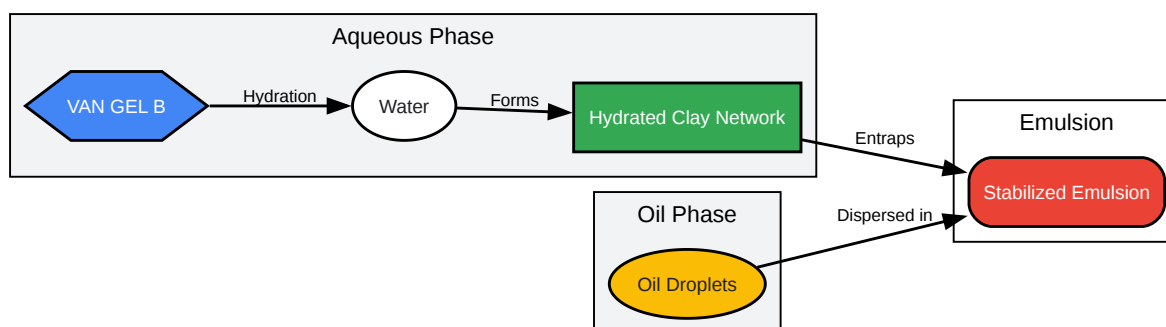
Mechanism of Action: Emulsion Stabilization and Viscosity Modification

VAN GEL® B is a type of smectite clay composed of platelets of magnesium, aluminum, and silicate minerals.[2] When dispersed in water, these platelets hydrate and swell to form a three-dimensional colloidal structure, often referred to as a "house of cards". This network is responsible for the thixotropic and shear-thinning properties of VAN GEL® B dispersions.

In an oil-in-water emulsion, the VAN GEL® B colloidal structure imparts stability through several mechanisms:

- **Droplet Entrapment:** The "house of cards" network physically entraps the oil droplets, preventing them from moving freely and coalescing.
 - **Increased Continuous Phase Viscosity:** By thickening the aqueous phase, VAN GEL® B reduces the mobility of the oil droplets, thereby slowing down creaming or sedimentation.
 - **Interfacial Reinforcement:** VAN GEL® B particles can adsorb at the oil-water interface, forming a protective barrier around the oil droplets and further preventing their coalescence.
- [1]

The viscosity of an emulsion formulated with VAN GEL® B is influenced by its concentration, the degree of hydration, and the presence of other ingredients.



[Click to download full resolution via product page](#)

Mechanism of Emulsion Stabilization by VAN GEL® B

Quantitative Data: VAN GEL® B Concentration and Viscosity

The final viscosity of an emulsion is a complex property that depends on the entire formulation. However, the viscosity of the aqueous dispersion of VAN GEL® B is a primary contributor. The following table summarizes the typical viscosity of aqueous dispersions of VAN GEL® B at various concentrations. This data can be used as a starting point for formulation development.

VAN GEL® B Concentration (% w/v in Water)	Typical Viscosity (cP at 25°C)	Observations
1-2%	Low	Thin colloidal suspensions.[5]
3%	Moderate	Opaque dispersions with increased viscosity.[5]
4%	300 - 900	Thixotropic gel-like consistency.
5%	>1000	Thick, gel-like structure.

Note: The final viscosity of the emulsion will be significantly higher than that of the aqueous dispersion and will depend on factors such as the oil phase volume, droplet size, and the presence of other thickeners.

Experimental Protocols

Protocol for Preparation of a Model Oil-in-Water (o/w) Emulsion

This protocol describes the preparation of a model o/w emulsion using VAN GEL® B as the primary stabilizer and thickener.

Materials:

- VAN GEL® B

- Deionized Water
- Mineral Oil (or other suitable oil)
- Non-ionic emulsifier (e.g., Polysorbate 80)
- Preservative (e.g., Phenoxyethanol)

Equipment:

- High-shear mixer (homogenizer)
- Propeller mixer
- Beakers
- Heating plate with magnetic stirrer
- Analytical balance
- Viscometer (e.g., Brookfield type)

Procedure:

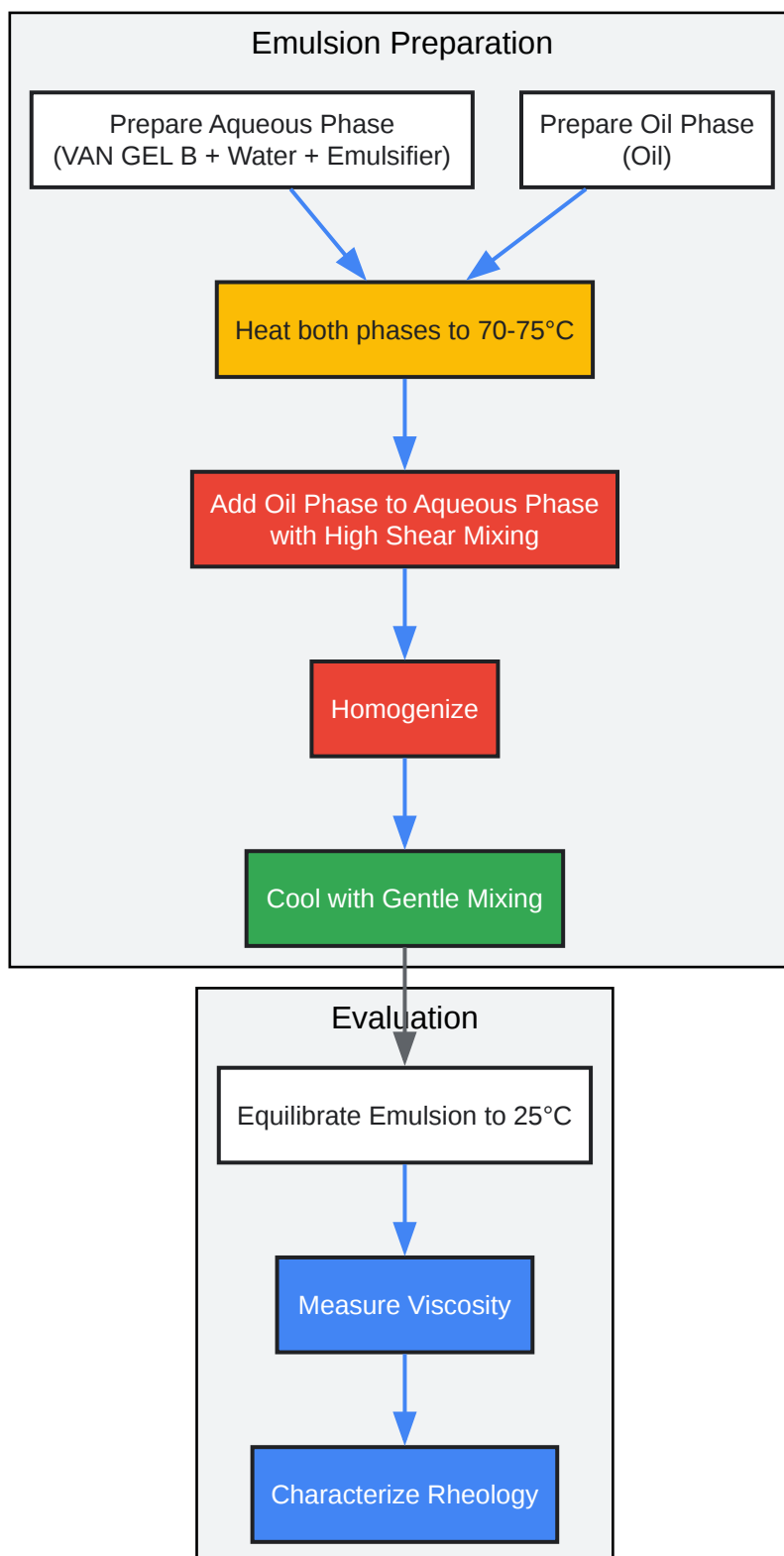
- Aqueous Phase Preparation:
 - In a beaker, add the required amount of deionized water.
 - While stirring with a propeller mixer at high speed, slowly sprinkle the VAN GEL® B powder into the vortex to avoid clumping.
 - Continue mixing at high shear for at least 30 minutes to ensure complete hydration of the VAN GEL® B. The dispersion should appear uniform and smooth.
 - Add the non-ionic emulsifier and preservative to the aqueous phase and mix until dissolved.
 - Heat the aqueous phase to 70-75°C.

- Oil Phase Preparation:
 - In a separate beaker, add the mineral oil.
 - Heat the oil phase to 70-75°C.
- Emulsification:
 - Slowly add the hot oil phase to the hot aqueous phase while mixing with a high-shear homogenizer.
 - Homogenize at high speed (e.g., 5000-10000 rpm) for 5-10 minutes, or until the desired droplet size is achieved.
 - Continue mixing with a propeller mixer at a lower speed while the emulsion cools to room temperature.

Protocol for Viscosity Measurement

Procedure:

- Allow the prepared emulsion to equilibrate to room temperature (25°C) for at least 24 hours before measurement.
- Gently stir the emulsion to ensure homogeneity before taking a sample.
- Using a suitable viscometer (e.g., Brookfield RVT with a spindle appropriate for the expected viscosity), measure the viscosity of the emulsion.
- Record the spindle number, speed (rpm), and the viscosity reading in centipoise (cP).
- For thixotropic emulsions, it is recommended to record the viscosity at different rotational speeds to characterize the shear-thinning behavior.



[Click to download full resolution via product page](#)

Experimental Workflow for Emulsion Preparation and Evaluation

Synergistic Effects with Other Thickeners

VAN GEL® B can be used in combination with other rheology modifiers, such as xanthan gum or cellulosic polymers, to achieve synergistic effects. These combinations can provide enhanced stability, viscosity, and desirable sensory characteristics that may not be achievable with a single thickener.[6] When formulating with other thickeners, it is generally recommended to hydrate the VAN GEL® B separately before combining it with the other components.[4][7]

Conclusion

VAN GEL® B is an effective and versatile excipient for controlling the viscosity and stability of oil-in-water emulsions. By carefully selecting the concentration of VAN GEL® B and following proper preparation protocols, researchers and formulators can develop stable and elegant emulsions with a wide range of desired viscosities. The provided protocols and data serve as a valuable starting point for the development of new and improved emulsion-based products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. cosmetics.alfa-chemistry.com](https://www.cosmetics.alfa-chemistry.com) [[cosmetics.alfa-chemistry.com](https://www.cosmetics.alfa-chemistry.com)]
- [2. specialchem.com](https://www.specialchem.com) [[specialchem.com](https://www.specialchem.com)]
- [3. vanderbiltminerals.com](https://www.vanderbiltminerals.com) [[vanderbiltminerals.com](https://www.vanderbiltminerals.com)]
- [4. vanderbiltminerals.com](https://www.vanderbiltminerals.com) [[vanderbiltminerals.com](https://www.vanderbiltminerals.com)]
- [5. phexcom.com](https://www.phexcom.com) [[phexcom.com](https://www.phexcom.com)]
- [6. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [7. cheb.it](https://www.cheb.it) [[cheb.it](https://www.cheb.it)]
- To cite this document: BenchChem. [Application Notes and Protocols for VAN GEL® B in Emulsion Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172063/docs#application-notes-and-protocols-for-van-gel-b-in-emulsion-formulations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)